

# Application Notes and Protocols for CP-471474 in Animal Studies

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## Compound of Interest

Compound Name: CP-471474

Cat. No.: B1669501

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These application notes provide a comprehensive overview of the use of **CP-471474**, a potent pan-matrix metalloproteinase (MMP) inhibitor, in preclinical animal studies. The following sections detail its mechanism of action, summarize available dosage and pharmacokinetic data, and provide detailed experimental protocols.

## Mechanism of Action

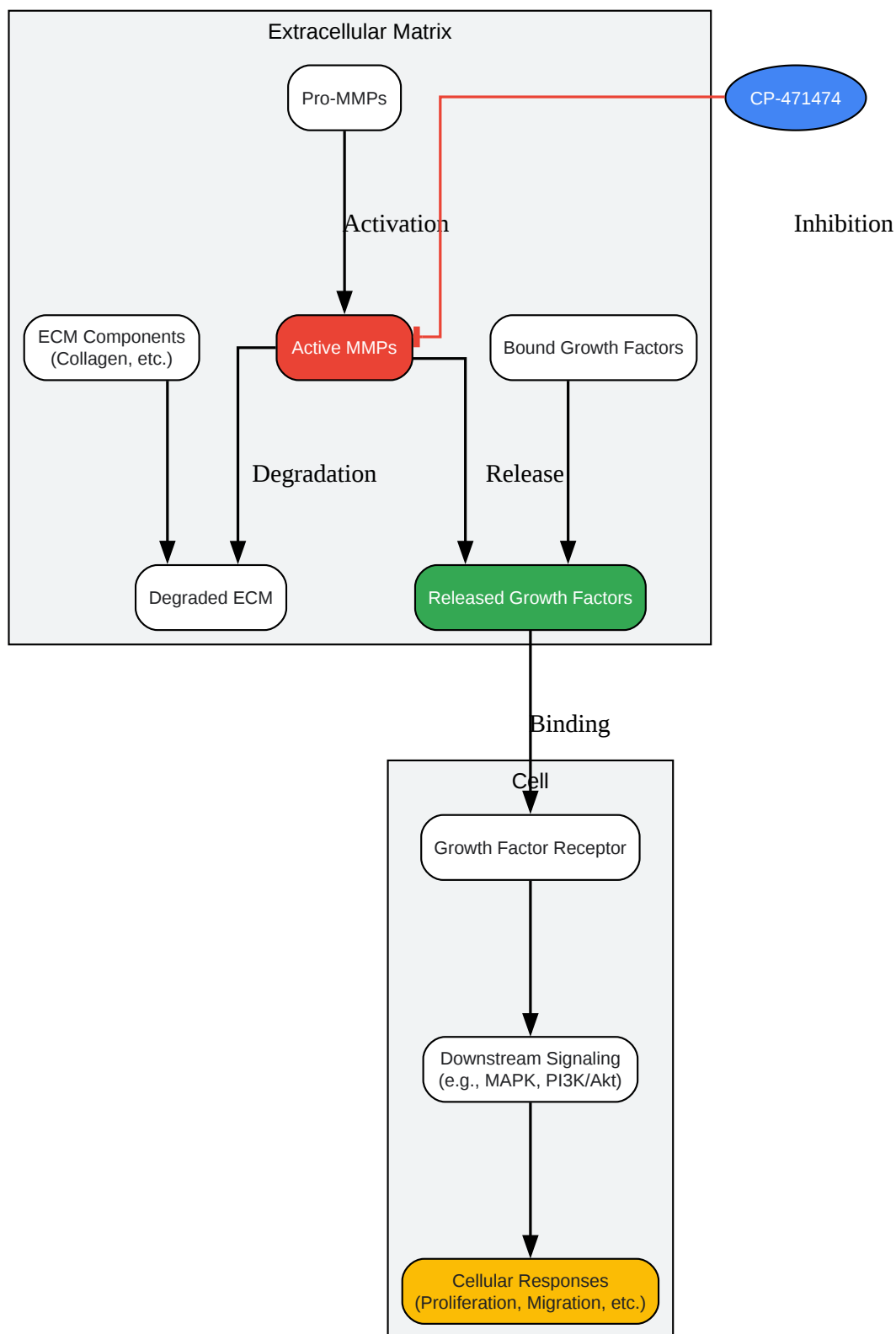
**CP-471474** is a broad-spectrum inhibitor of matrix metalloproteinases, a family of zinc-dependent endopeptidases involved in the degradation of extracellular matrix components. Dysregulation of MMP activity is implicated in various pathological processes, including inflammation, tissue remodeling, and cancer metastasis. **CP-471474** exhibits potent inhibitory activity against several MMPs, with the following reported IC50 values:

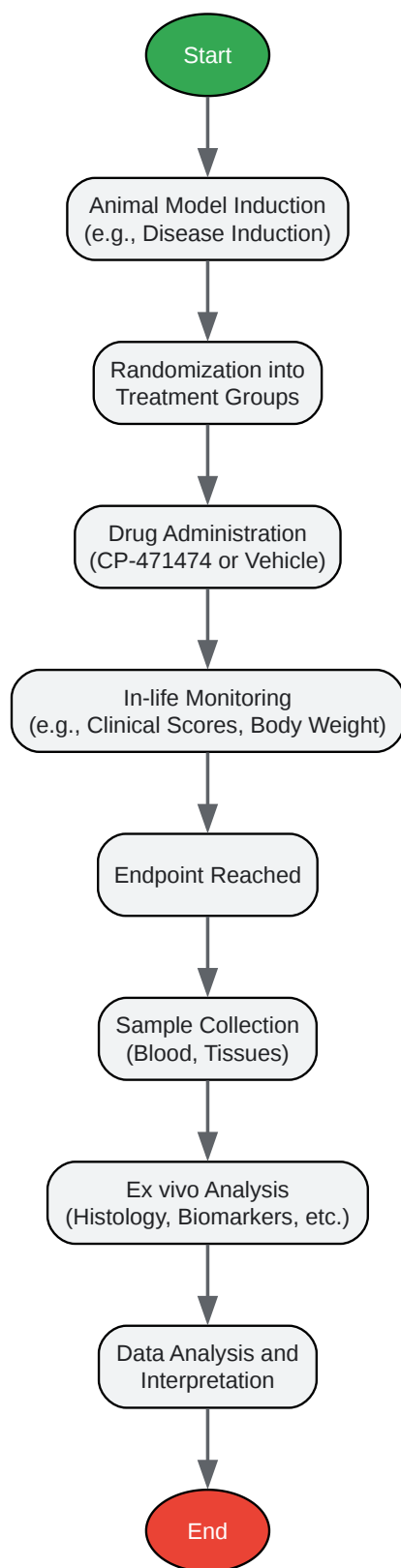
MMP Target	IC50 (nM)
MMP-2	0.7
MMP-13	0.9
MMP-9	13
MMP-3	16
MMP-1	1170

By inhibiting these enzymes, **CP-471474** can modulate cellular signaling pathways involved in inflammation, angiogenesis, and tissue degradation.

## Signaling Pathway of MMP Inhibition

The following diagram illustrates the general signaling pathway affected by pan-MMP inhibitors like **CP-471474**.





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